

Personal protective equipment for handling (R)-(4-Fluorophenyl)oxirane

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Compound of Interest

Compound Name: (R)-(4-Fluorophenyl)oxirane

Cat. No.: B162833

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Essential Safety and Handling Guide for (R)-(4-Fluorophenyl)oxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling (R)-(4-Fluorophenyl)oxirane. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-(4-Fluorophenyl)oxirane is a hazardous chemical requiring stringent safety measures. It is classified as a flammable liquid, toxic if it comes into contact with skin, causes serious eye irritation, and is suspected of causing cancer.^[1] Therefore, appropriate PPE is mandatory at all times.

Table 1: Personal Protective Equipment (PPE) Requirements

PPE Category	Specification	Rationale
Hand Protection	<p>Double gloving with compatible chemical-resistant gloves. A recommended combination is a lighter weight nitrile glove worn under a heavier, chemical-resistant glove such as butyl rubber or Viton™.</p> <p>Inspect gloves for any signs of degradation or puncture before use.</p>	<p>Provides a robust barrier against a substance that is toxic upon skin contact. While specific breakthrough times for (R)-(4-Fluorophenyl)oxirane are not readily available, butyl rubber gloves are effective against a wide range of epoxides and organic compounds.^[2] Nitrile gloves offer good splash protection.^[2] ^[3]</p>
Eye and Face Protection	Chemical splash goggles and a face shield.	Protects against splashes that can cause serious eye irritation. A face shield provides an additional layer of protection for the entire face.
Body Protection	A chemical-resistant laboratory coat, worn over personal clothing. An impermeable apron and arm sleeves should be considered for procedures with a high risk of splashing.	Prevents skin contact with the toxic substance. ^[1]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required. ^{[4][5][6]} For higher concentrations or in case of a spill, a full-face respirator or a powered air-purifying respirator (PAPR) may be necessary. ^[7]	(R)-(4-Fluorophenyl)oxirane is a volatile organic compound. ^{[8][9]} A fume hood provides primary containment. A respirator is a necessary secondary measure to prevent inhalation of harmful vapors. Organic vapor cartridges are designed to adsorb volatile organic compounds from the air. ^{[4][6]}

Foot Protection	Closed-toe, chemical-resistant shoes.	Protects feet from spills.
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Note: Always consult the Safety Data Sheet (SDS) for the specific formulation of **(R)-(4-Fluorophenyl)oxirane** being used for any additional PPE recommendations.

Physical and Chemical Properties

Understanding the physical and chemical properties of **(R)-(4-Fluorophenyl)oxirane** is crucial for safe handling and storage.

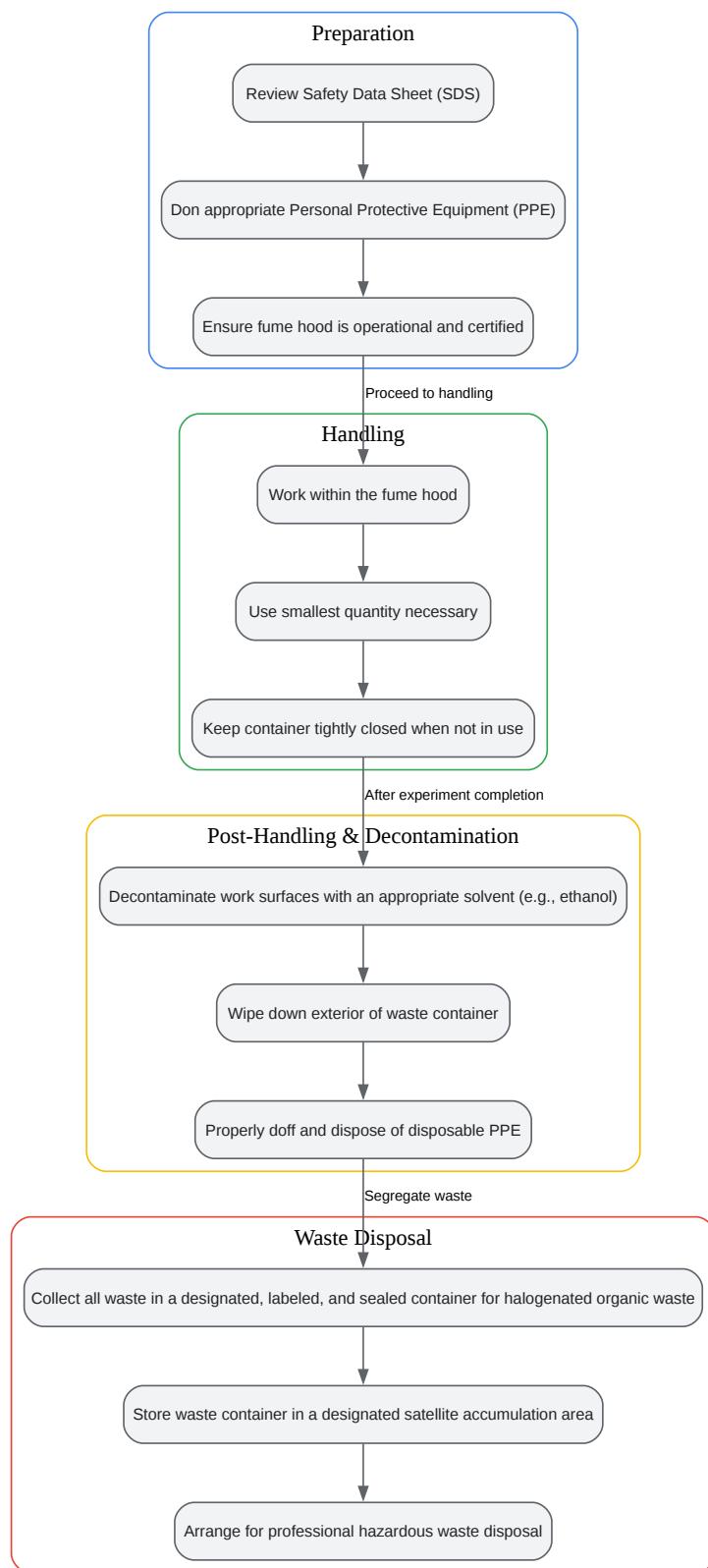
Table 2: Physical and Chemical Properties of **(R)-(4-Fluorophenyl)oxirane**

Property	Value
Molecular Formula	C ₈ H ₇ FO
Molecular Weight	138.14 g/mol
Appearance	Clear, colorless liquid
Boiling Point	33 °C at 1 mm Hg
Density	1.17 g/cm ³
Flash Point	33 °C at 1 mm Hg
Water Solubility	Sparingly soluble (0.26 g/L at 25°C)

Source:[9][10]

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the necessary steps for safely handling **(R)-(4-Fluorophenyl)oxirane** from preparation to waste disposal.

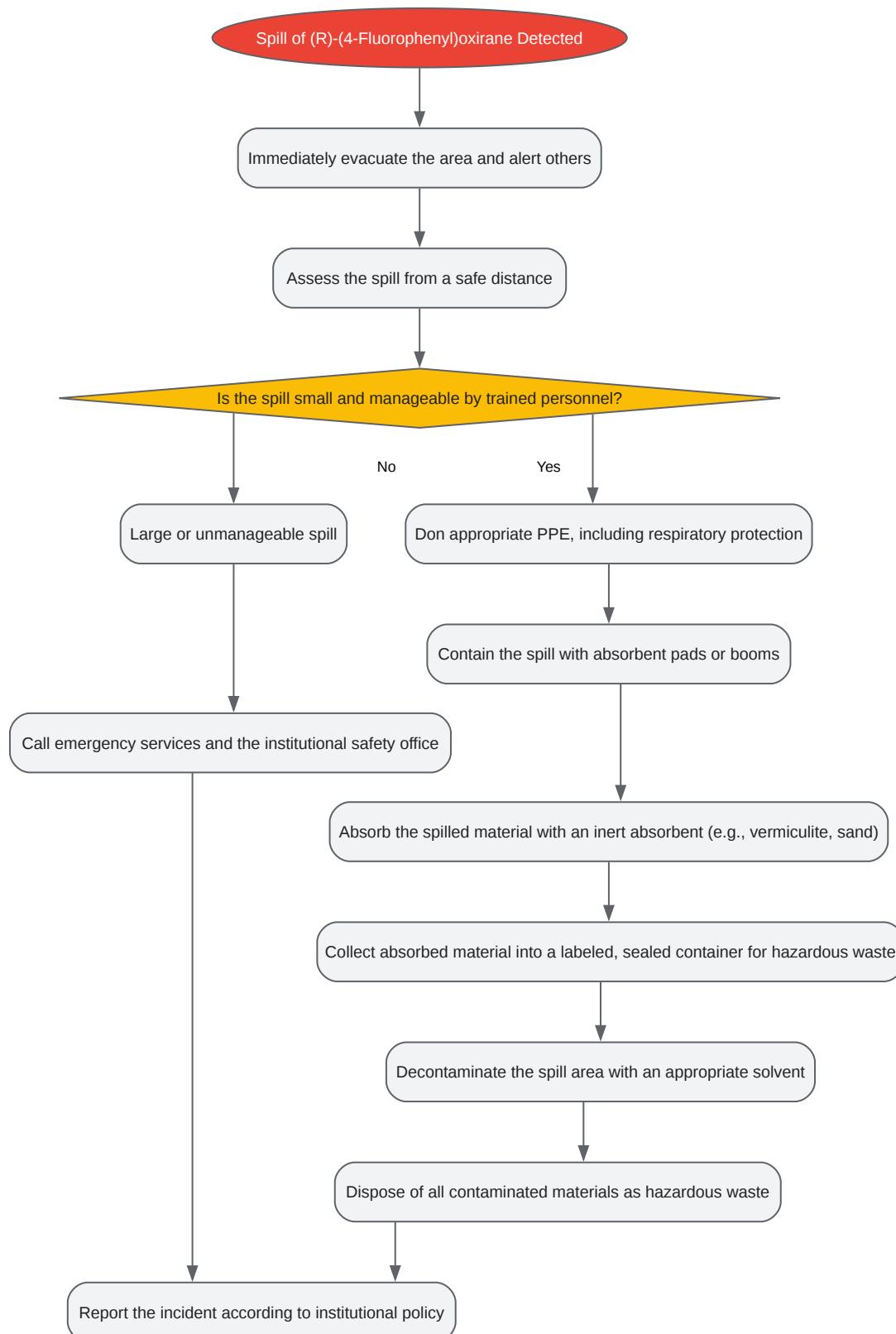


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Caption: Workflow for Safe Handling of (R)-(4-Fluorophenyl)oxirane.

Emergency Response: Spill Management

In the event of a spill, a prompt and safe response is critical to mitigate exposure and environmental contamination.

[Click to download full resolution via product page](#)**Caption:** Emergency Response Procedure for a Spill.

Disposal Plan

Proper disposal of **(R)-(4-Fluorophenyl)oxirane** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste containing **(R)-(4-Fluorophenyl)oxirane**, including contaminated gloves, absorbent materials, and empty containers, must be collected in a dedicated hazardous waste container.[\[11\]](#)[\[12\]](#) This is a halogenated organic compound and should be disposed of in a container specifically designated for "halogenated organic waste".[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**(R)-(4-Fluorophenyl)oxirane**".[\[11\]](#)[\[14\]](#) The approximate quantities of the waste should also be recorded.
- **Storage:** Waste containers should be kept tightly sealed and stored in a designated, well-ventilated satellite accumulation area, away from incompatible materials.[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **Final Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.[\[8\]](#) Never dispose of **(R)-(4-Fluorophenyl)oxirane** down the drain.[\[13\]](#)

Storage

- **Location:** Store **(R)-(4-Fluorophenyl)oxirane** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[18\]](#) It should be stored in a designated flammable liquid storage cabinet.[\[15\]](#)[\[16\]](#)
- **Container:** Keep the container tightly closed to prevent the escape of flammable and toxic vapors.[\[1\]](#)[\[19\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents, acids, and bases.

By adhering to these detailed protocols, you can significantly mitigate the risks associated with the handling of **(R)-(4-Fluorophenyl)oxirane**, fostering a safer research environment.

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